

An In-depth Technical Guide on 4-[(4-Methoxyphenyl)methoxy]aniline

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Compound of Interest

Compound Name: 4-[(4-Methoxyphenyl)methoxy]aniline

Cat. No.: B1367457

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and analysis of **4-[(4-Methoxyphenyl)methoxy]aniline**, a compound of interest in various research and development applications.

Core Molecular Data

The fundamental molecular characteristics of **4-[(4-Methoxyphenyl)methoxy]aniline** are summarized below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₅ NO ₂	PubChem[1]
Molecular Weight	229.27 g/mol	PubChem[1]
IUPAC Name	4-[(4-methoxyphenyl)methoxy]aniline	PubChem[1]
CAS Number	53234-92-7	PubChem[1]

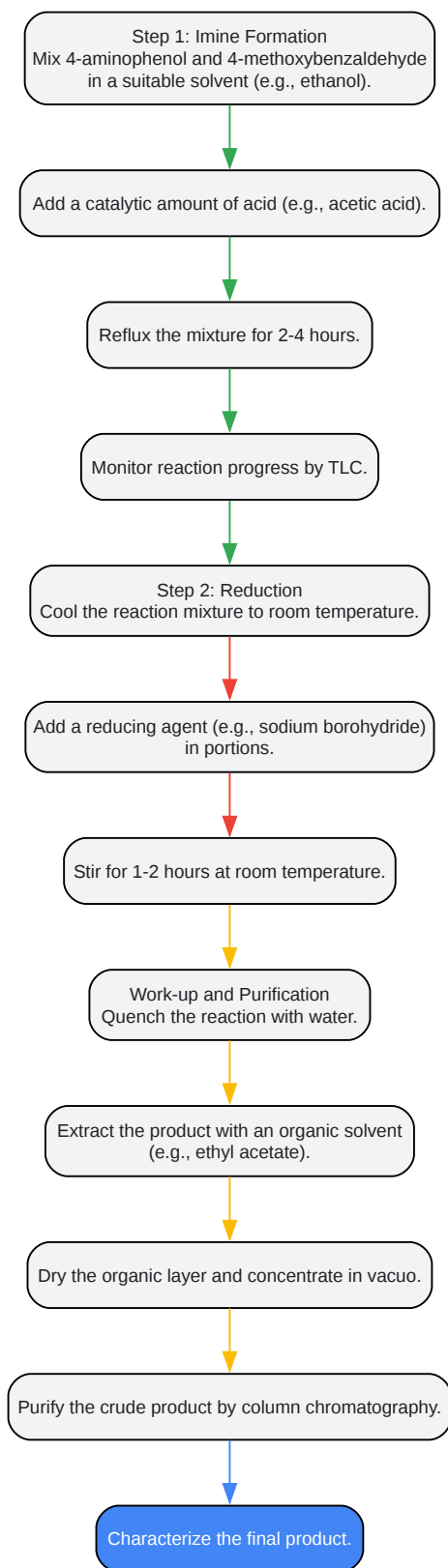
Hypothetical Experimental Protocols

The following sections outline detailed methodologies for the synthesis and analysis of **4-[(4-Methoxyphenyl)methoxy]aniline**.

Synthesis Protocol: Reductive Amination

A plausible method for the synthesis of **4-[(4-Methoxyphenyl)methoxy]aniline** is via a two-step reductive amination process.

Experimental Workflow for Synthesis



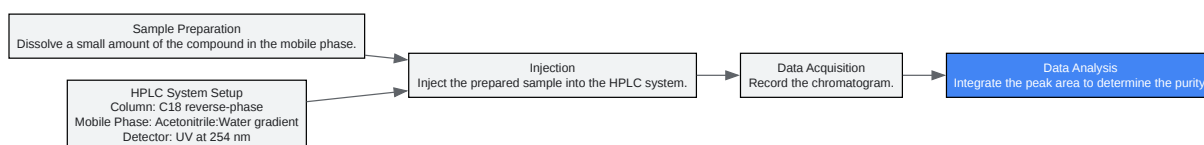
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Caption: Synthetic workflow for **4-[(4-Methoxyphenyl)methoxy]aniline**.

Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

To assess the purity of the synthesized compound, a reverse-phase HPLC method can be employed.

Logical Flow for HPLC Analysis



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Caption: HPLC analysis workflow for purity determination.

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References

- 1. 4-[(4-Methoxyphenyl)methoxy]aniline | C₁₄H₁₅NO₂ | CID 13323887 - PubChem [pubchem.ncbi.nlm.nih.gov]
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